

# Comprehensive Technical Guide: 4-Butoxyphenyl 4-Hydroxybenzoate (CAS 70568-44-4)

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## Compound of Interest

Compound Name:	4-Butoxyphenyl 4-hydroxybenzoate
CAS No.:	70568-44-4
Cat. No.:	B1590179

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## Executive Summary & Core Identifiers

**4-Butoxyphenyl 4-hydroxybenzoate** is a highly specialized organic compound characterized by its rigid biphenyl-like ester core and a flexible lipophilic alkoxy tail. In materials science, it serves as a critical mesogenic building block for the synthesis of advanced ferroelectric liquid crystals (FLCs) and liquid crystalline polymers[1]. In pharmaceutical and drug development contexts, its structural relationship to parabens (4-hydroxybenzoic acid esters) combined with its high lipophilicity makes it an intriguing candidate for specialized liposomal formulations and prodrug synthesis.

To ensure unambiguous identification across global chemical databases and procurement systems, the core chemical identifiers and physical properties are summarized below[2],[3].

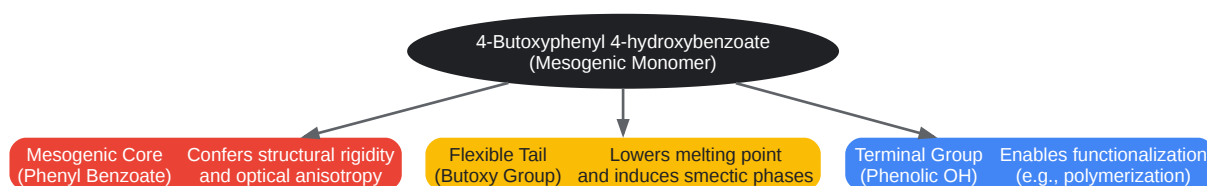
## Table 1: Core Chemical Identifiers & Properties

Property	Value
IUPAC Name	4-Butoxyphenyl 4-hydroxybenzoate
CAS Registry Number	70568-44-4
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>4</sub>
Molecular Weight	286.32 g/mol
Canonical SMILES	CCCCOc1ccc(OC(=O)c2ccc(O)cc2)cc1
InChI	InChI=1S/C17H18O4/c1-2-3-12-20-14-6-8-15(9-7-14)21-17(19)13-4-10-16(18)11-5-13/h4-11,18H,2-3,12H2,1H3
Purity Standard (Commercial)	≥ 95% (Typical for custom synthesis) <a href="#">[2]</a>

## Mechanistic Insights: Structural Analysis & Reactivity

The utility of **4-butoxyphenyl 4-hydroxybenzoate** is fundamentally driven by its bipartite molecular architecture.

- **The Mesogenic Core (Phenyl Benzoate):** The ester linkage connecting the two aromatic rings provides necessary structural rigidity and optical anisotropy. This rigidity is the primary driver for the formation of nematic and smectic phases in liquid crystal applications[\[1\]](#).
- **The Flexible Alkoxy Tail (Butoxy Group):** The 4-carbon chain disrupts crystal lattice packing just enough to lower the melting point, allowing the molecule to transition into a fluid, ordered mesophase rather than melting directly into an isotropic liquid.
- **The Reactive Terminal Head (Phenolic Hydroxyl):** The unprotected phenolic -OH group at the para position is highly reactive. It serves as an anchor point for further functionalization, such as coupling with chiral aliphatic chains to induce ferroelectricity, or reacting with acryloyl chloride to create polymerizable liquid crystal monomers[\[4\]](#).



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Structure-property relationship of **4-butoxyphenyl 4-hydroxybenzoate**.

## Experimental Protocols: Synthesis & Self-Validation

Direct esterification of 4-hydroxybenzoic acid with 4-butoxyphenol is thermodynamically unfavorable and practically flawed; the unprotected phenolic hydroxyl group on the acid will compete as a nucleophile, leading to uncontrolled oligomerization (forming poly(p-hydroxybenzoate)).

To synthesize **4-butoxyphenyl 4-hydroxybenzoate** with high purity (>95%)[2], a rigorous protection-coupling-deprotection strategy is required[4]. The following protocol is designed as a self-validating system, ensuring that researchers can verify success at every intermediate stage.

### Step 1: Benzyl Protection of the Phenolic Hydroxyl

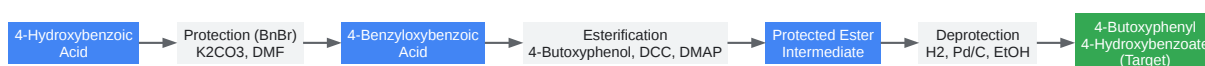
- **Causality:** Masking the phenolic -OH of 4-hydroxybenzoic acid with a benzyl group prevents self-polymerization during the subsequent coupling phase.
- **Procedure:** React 4-hydroxybenzoic acid with benzyl bromide (1.1 eq) and anhydrous  $K_2CO_3$  (2.0 eq) in dry DMF at 80°C for 4 hours. Saponify the resulting benzyl ester intermediate with NaOH/EtOH to yield exclusively 4-benzyloxybenzoic acid.
- **Self-Validation:** Analyze via Thin Layer Chromatography (TLC) using Hexane:EtOAc (3:1). The highly polar starting material will disappear.  $^1H$  NMR validation will show a distinct new singlet at ~5.1 ppm, corresponding to the benzylic  $CH_2$  protons.

### Step 2: Steglich Esterification

- Causality: Standard acid-catalyzed Fischer esterification is too harsh and low-yielding for phenol derivatives. The Steglich esterification utilizes N,N'-Dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-Dimethylaminopyridine (DMAP) as an acyl transfer catalyst, allowing the reaction to proceed efficiently at room temperature without cleaving the ether linkages.
- Procedure: Dissolve 4-benzyloxybenzoic acid (1.0 eq) and 4-butoxyphenol (1.0 eq) in anhydrous Dichloromethane (DCM). Cool to 0°C. Add DMAP (0.1 eq) followed by dropwise addition of DCC (1.1 eq) dissolved in DCM. Stir at room temperature for 12 hours.
- Self-Validation: The reaction mixture will precipitate dicyclohexylurea (DCU) as a dense white solid. This serves as a visual indicator of successful coupling. Filter the DCU. Infrared (IR) spectroscopy of the concentrated filtrate must show a strong, sharp C=O stretching frequency at  $\sim 1730\text{ cm}^{-1}$ , confirming the formation of the phenyl ester.

### Step 3: Catalytic Hydrogenolysis (Deprotection)

- Causality: Removing the benzyl protecting group requires extreme precision. Acidic or basic hydrolysis would destroy the newly formed phenyl ester bond. Catalytic hydrogenolysis using Palladium on Carbon (Pd/C) selectively cleaves the benzyl ether while leaving the ester intact[1].
- Procedure: Dissolve the protected intermediate in absolute ethanol. Add 10% Pd/C (10% w/w). Evacuate the flask and backfill with Hydrogen gas (1 atm) using a balloon. Stir vigorously at room temperature.
- Self-Validation: Monitor the volumetric hydrogen uptake; the reaction is complete when exactly 1 equivalent of H<sub>2</sub> is consumed. Filter the catalyst through a Celite pad. Final validation via <sup>1</sup>H NMR (in DMSO-d<sub>6</sub>) will reveal the reappearance of the phenolic proton as a broad singlet at  $\sim 9.8\text{ ppm}$ [4].



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Step-by-step synthesis workflow via benzyl protection.

## Applications in Advanced Materials

The primary industrial and academic application of **4-butoxyphenyl 4-hydroxybenzoate** is in the synthesis of Ferroelectric Liquid Crystals (FLCs)[1].

When the terminal phenolic hydroxyl group is reacted with a chiral aliphatic acid (e.g., via a secondary Steglich esterification), the resulting molecule loses its transverse symmetry. When cooled from the isotropic liquid phase, these molecules self-assemble into a chiral smectic C (SmC\*) phase. In this phase, the molecules tilt at an angle relative to the layer normal, and the chiral centers induce a spontaneous macroscopic electrical polarization. This property is heavily exploited in the manufacturing of ultra-fast switching optical displays and spatial light modulators.

## References

- [2] Title: CAS 70568-44-4 C17H18O4 **4-Butoxyphenyl 4-hydroxybenzoate** ≥95% - CMO,CDMO,Custom Synthesis-Howei Pharm Source: howeipharm.com URL:
- [3] Title: **4-Butoxyphenyl 4-hydroxybenzoate** (CAS 70568-44-4) - Fluorochem Source: fluorochem.co.uk URL:
- [1] Title: DE3823153A1 - NEW FERROELECTRIC LIQUID CRYSTALLINE COMPOUNDS Source: google.com (Google Patents) URL:
- [4] Title: Electronic Supplementary Material (ESI) for New Journal of Chemistry Source: rsc.org (Royal Society of Chemistry) URL:

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## Sources

- 1. [DE3823153A1 - NEW FERROELECTRIC LIQUID CRYSTALLINE POLYMERS - Google Patents \[patents.google.com\]](#)

- [2. CAS 70568-44-4 | 4-Butoxyphenyl 4-hydroxybenzoate, ≥95% - Howei - Life Science Product & Service Solutions Provider \[howeipharm.com\]](#)
- [3. fluorochem.co.uk \[fluorochem.co.uk\]](#)
- [4. rsc.org \[rsc.org\]](#)
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